

A Technical Guide to the Physical State and Solubility of Docosahexaenoic Acid-d5

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Compound of Interest

Compound Name: Docosahexaenoic acid-d5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Docosahexaenoic acid-d5** (DHA-d5), a deuterated form of the essential omega-3 fatty acid, Docosahexaenoic acid (DHA). This document is intended to serve as a resource for researchers, scientists, and professionals in drug development who are working with this stable isotope-labeled compound. The information presented herein is critical for the accurate preparation of solutions, the design of in vitro and in vivo experiments, and the interpretation of analytical data.

Core Physical and Chemical Properties

Docosahexaenoic acid-d5 is a synthetic analog of DHA where five hydrogen atoms on the terminal methyl and adjacent methylene groups have been replaced with deuterium. This isotopic labeling makes it a valuable internal standard for mass spectrometry-based quantification of DHA.[1][2]

Physical State: At room temperature (25°C), both Docosahexaenoic acid and its deuterated form, DHA-d5, exist as a light yellow, oily liquid.[2][3] This is a consequence of its low melting point, which is reported to be -44°C for the non-deuterated form.[4]

Molecular Formula: $C_{22}H_{27}D_5O_2$ [1][5][6]

Molecular Weight: Approximately 333.52 g/mol [2][5][6][7]

Solubility Profile of Docosaheanoic Acid-d5

The solubility of DHA-d5 is a critical parameter for its use in various experimental settings. The presence of the long, hydrophobic acyl chain and the polar carboxylic acid group gives it amphipathic properties, though its overall character is lipophilic.

Solubility in Organic Solvents

DHA-d5 exhibits high solubility in a range of organic solvents. This makes it convenient to prepare concentrated stock solutions that can be further diluted into aqueous media for biological assays. The table below summarizes the available quantitative solubility data.

| Solvent | DHA-d5 Solubility (mg/mL) | DHA (non-deuterated) Solubility (mg/mL) |
|---------------------------|---------------------------|---|
| Ethanol | ≥ 50[8] | ~50[9], ~500 (ethyl ester)[10] |
| Dimethyl Sulfoxide (DMSO) | ≥ 50[1][8] | ~100[11], 100[9] |
| Dimethylformamide (DMF) | ≥ 50[1][8] | ~100[11] |

Note: For hygroscopic solvents like DMSO, it is recommended to use a newly opened container to ensure maximum solubility.[8]

Solubility in Aqueous Solutions

As expected for a long-chain fatty acid, DHA-d5 is sparingly soluble in aqueous buffers.[12] The solubility can be influenced by the pH of the solution, as the carboxylic acid group will be deprotonated at higher pH, forming a more soluble carboxylate salt.

| Aqueous Solution | DHA-d5 Solubility (mg/mL) | DHA (non-deuterated) Solubility (mg/mL) |
|--------------------------|---------------------------|---|
| PBS (pH 7.2) | ~0.1[1] | ~0.1[11] |
| 0.15 M Tris-HCl (pH 8.5) | Not specified | 1[11][12] |
| 0.1 M NaOH | Not specified | 12.5[9] |

Experimental Protocols

General Handling and Storage

Storage: For long-term stability, it is recommended to store DHA-d5 as supplied at -20°C.^[12] Some suppliers recommend storage at -80°C.^[5] The compound should be protected from light, air, and moisture.^[5] Under proper storage conditions, it should be stable for at least one to two years.^{[1][12]}

Handling: Due to its potential biological activity and the fact that its toxicological properties have not been fully investigated, DHA-d5 should be handled with care.^[13] It is recommended to avoid inhalation, ingestion, and contact with skin and eyes.^[14] Use in a well-ventilated area and wear appropriate personal protective equipment.

Preparation of Stock Solutions

To prepare a stock solution, the neat oil of DHA-d5 can be dissolved in an appropriate organic solvent such as ethanol, DMSO, or DMF. For example, to prepare a 50 mg/mL stock solution in DMSO, add 1 mL of fresh DMSO to 50 mg of DHA-d5 and vortex until fully dissolved.

Preparation of Aqueous Working Solutions

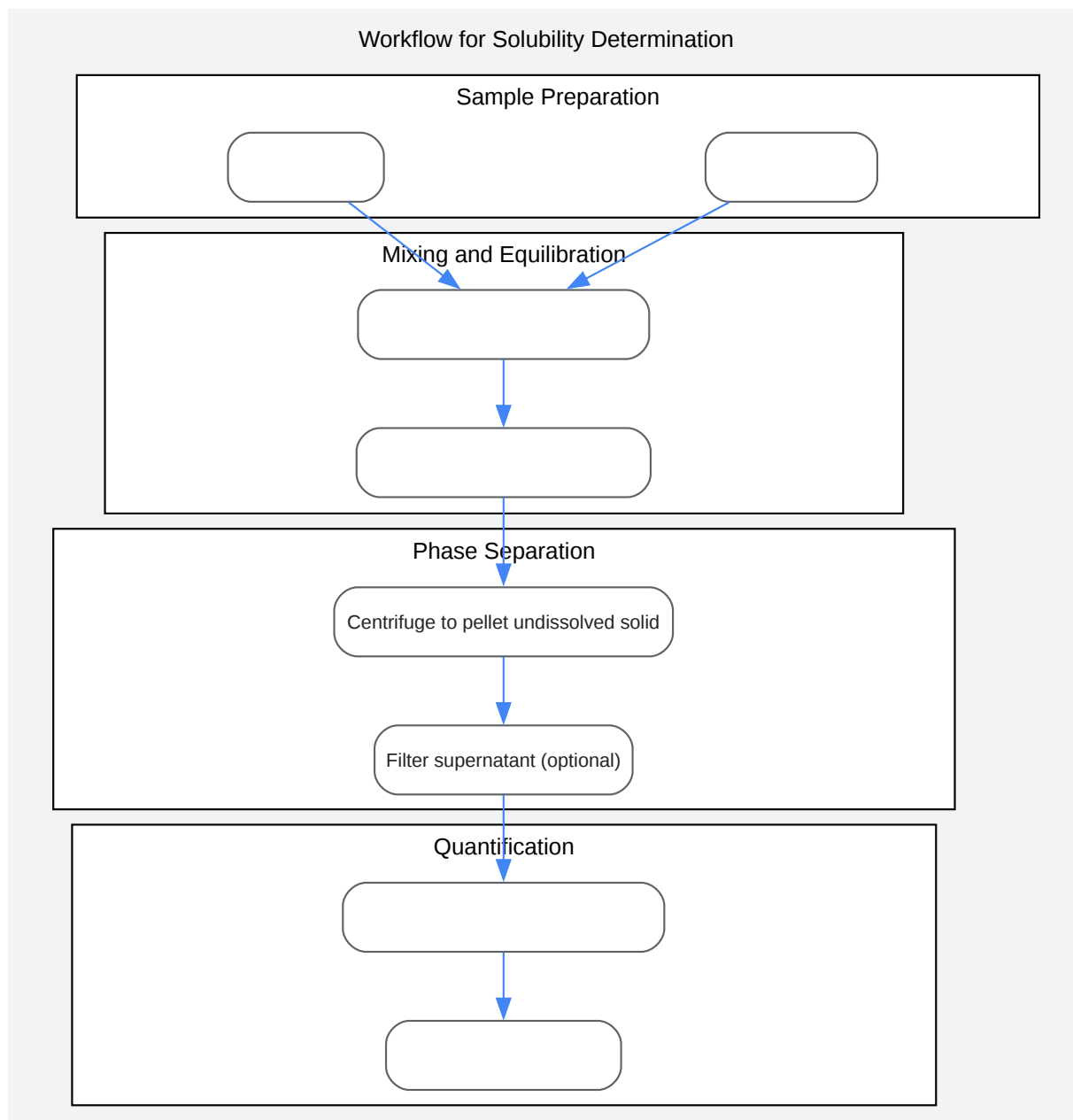
To prepare an aqueous working solution from an organic stock, the stock solution should be diluted into the aqueous buffer of choice. It is important to ensure that the final concentration of the organic solvent is low enough to not affect the biological system being studied.

An alternative method for preparing an organic solvent-free aqueous solution is to first evaporate the organic solvent from an aliquot of the stock solution under a gentle stream of nitrogen. The resulting neat oil can then be directly dissolved in the aqueous buffer.^[11] Sonication may be required to aid dissolution. Aqueous solutions of DHA are not stable for long periods, and it is recommended to prepare them fresh for each experiment and use within 12 hours.^[12]

Visualization of Methodologies and Pathways

Experimental Workflow for Solubility Determination

The following diagram outlines a typical workflow for determining the solubility of a compound like DHA-d5 in a given solvent.

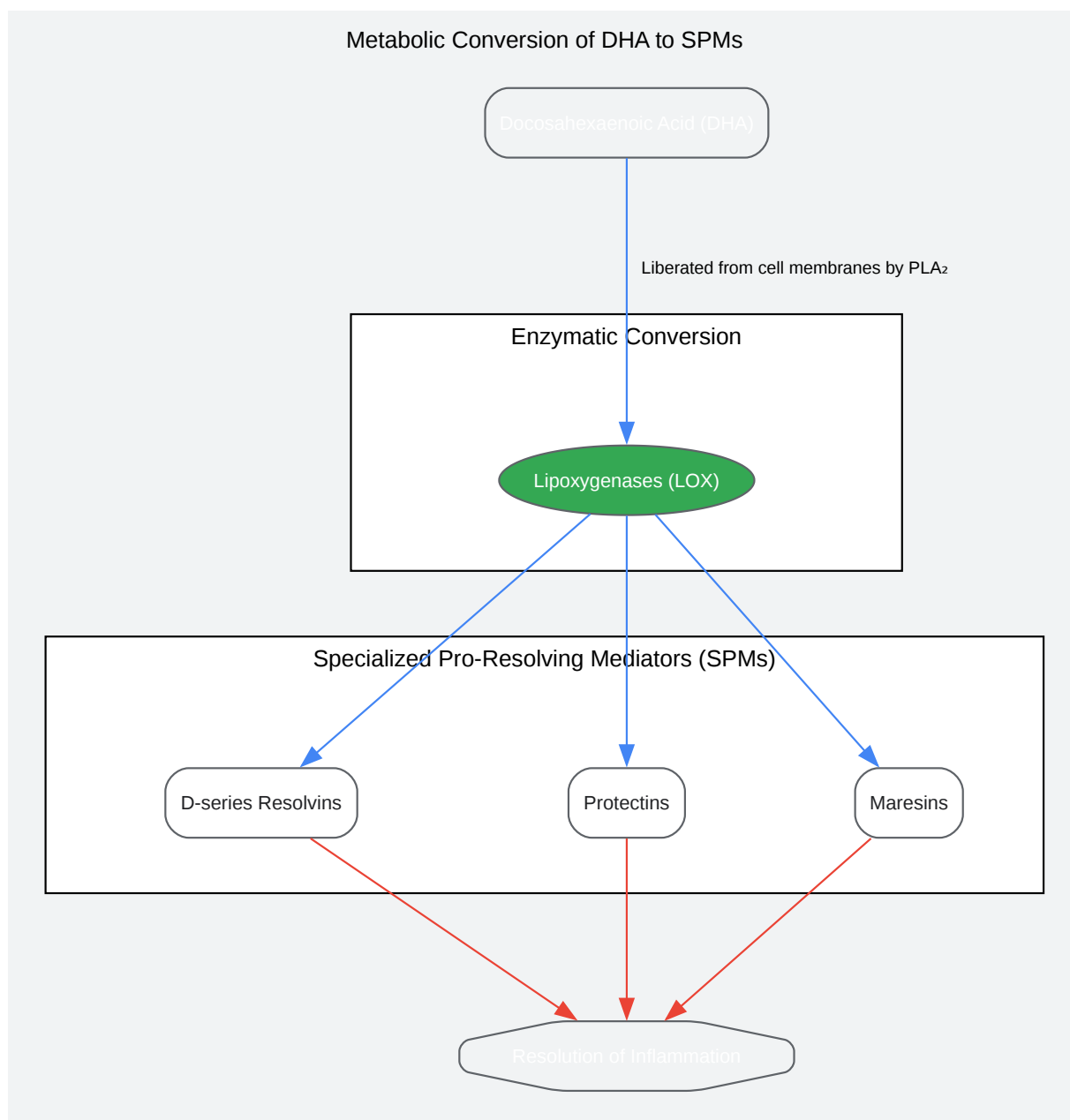


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Caption: A generalized workflow for the experimental determination of solubility.

Metabolic Pathway of Docosahexaenoic Acid

DHA is a precursor to a variety of potent signaling molecules, including specialized pro-resolving mediators (SPMs) which play a key role in the resolution of inflammation.[1] The diagram below illustrates this metabolic conversion.



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Caption: Simplified metabolic pathway of DHA to specialized pro-resolving mediators.

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